

The Structural-Activity Relationship of Tubulin Inhibitor 14 Analogues: A Technical Guide

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Compound of Interest

Compound Name: *Tubulin inhibitor 14*

Cat. No.: *B15141527*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural-activity relationship (SAR) of analogues related to "**Tubulin Inhibitor 14**," a term encompassing several distinct chemical scaffolds investigated for their potent tubulin polymerization inhibitory effects. This document collates quantitative data, details key experimental methodologies, and visualizes relevant biological pathways and workflows to facilitate further research and development in this area. The primary focus will be on two prominent classes of compounds referred to in the literature in the context of "14" analogues: derivatives of the natural product millepachine and analogues of N14-desacetytubulysin H.

Core Concepts: Mechanism of Action

Tubulin inhibitors interfere with the dynamics of microtubules, essential components of the cytoskeleton involved in crucial cellular processes such as mitosis, intracellular transport, and cell motility.^{[1][2]} The analogues discussed herein are primarily microtubule-destabilizing agents that bind to the colchicine-binding site on β -tubulin.^{[1][3]} This binding prevents the polymerization of $\alpha\beta$ -tubulin heterodimers into microtubules, leading to a disruption of the

mitotic spindle, cell cycle arrest in the G2/M phase, and subsequent induction of apoptosis (programmed cell death).[3]

Quantitative Data Summary

The following tables summarize the in vitro efficacy of various analogues of **Tubulin Inhibitor 14**, providing key data points for SAR analysis.

Table 1: In Vitro Cytotoxicity (IC50) of Millepachine Analogues

Compound	Cancer Cell Line	Cancer Type	IC50 (μM)
14a	HepG2	Hepatocellular Carcinoma	0.15 - 0.52
A549	Lung Carcinoma	0.15 - 0.52	
A375	Malignant Melanoma	0.15 - 0.52	
SMMC-7221	Hepatocellular Carcinoma	0.15 - 0.52	
K562	Chronic Myelogenous Leukemia	0.15 - 0.52	
23a	HepG2	Hepatocellular Carcinoma	0.15 - 0.34
HCT116	Colorectal Carcinoma	0.15 - 0.34	

Table 2: In Vitro Cytotoxicity (IC50) of β-Lactam-Azide Analogues

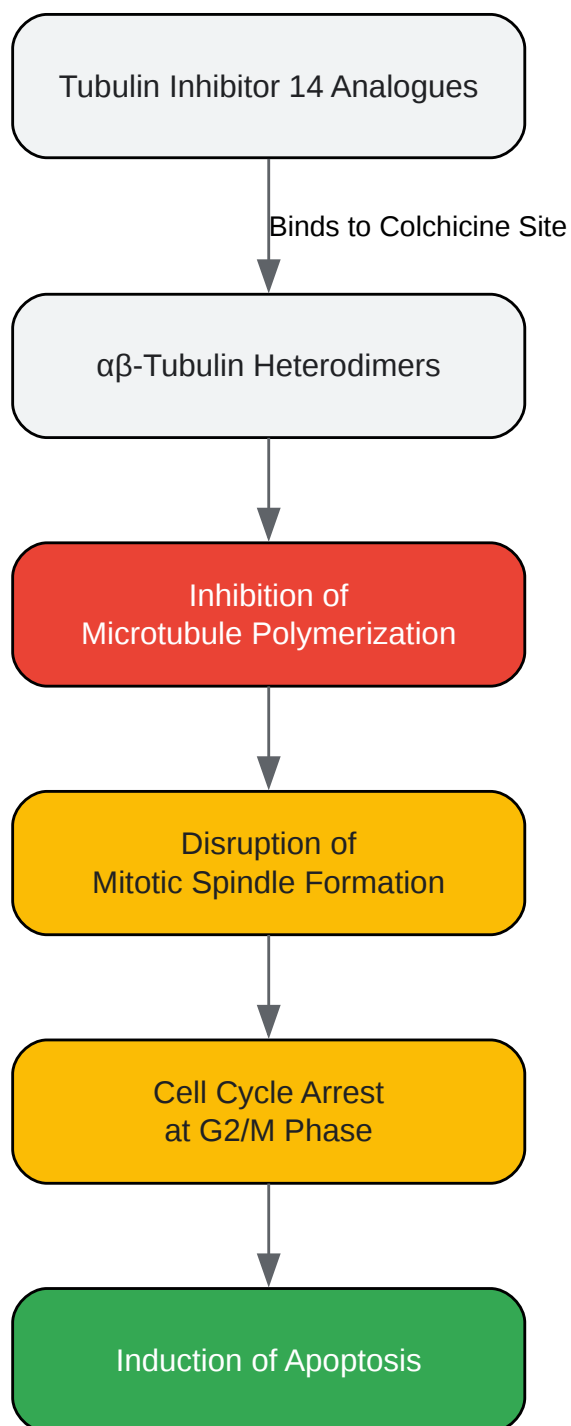
Compound	Cancer Cell Line	Cancer Type	IC50 (μM)
28	MGC-803	Gastric Cancer	0.106

Table 3: Biochemical Tubulin Polymerization Inhibition

Compound	Assay Type	Parameter	Value (μM)
23a	In vitro tubulin assembly	IC50	7.1
Colchicine (control)	In vitro tubulin assembly	IC50	9.0
G13 (quinoline analogue)	In vitro tubulin polymerization	IC50	13.5
Colchicine (control)	In vitro tubulin polymerization	IC50	8.1
CYT997	In vitro tubulin polymerization	IC50	~3
Colchicine (control)	In vitro tubulin polymerization	IC50	2
10k (indole analogue)	In vitro tubulin polymerization	IC50	2.68 ± 0.15

Signaling Pathway and Cellular Effects

The primary signaling pathway affected by these tubulin inhibitors is the cytoskeleton-dependent cell cycle progression. Inhibition of tubulin polymerization leads to a cascade of events culminating in apoptosis.



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Caption: Mechanism of action of **Tubulin Inhibitor 14** analogues.

Experimental Protocols

Detailed methodologies for the key experiments cited in the evaluation of **Tubulin Inhibitor 14** analogues are provided below.

In Vitro Cytotoxicity Assay (MTT Assay)

This assay determines the concentration at which an inhibitor reduces cell viability by 50% (IC₅₀).

- **Cell Culture:** Human cancer cell lines (e.g., A549, HeLa, SGC-7901) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Assay Procedure:**
 - Cells are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.
 - The following day, the culture medium is replaced with fresh medium containing various concentrations of the test compound. A vehicle control (e.g., DMSO) is also included.
 - The plates are incubated for a specified period (e.g., 48 or 72 hours).
 - Following incubation, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 4 hours to allow the formation of formazan crystals by viable cells.
 - The medium is then removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
 - The absorbance is measured using a microplate reader at a wavelength of 570 nm.
- **Data Analysis:** The absorbance values are normalized to the vehicle control, and the IC₅₀ values are calculated using non-linear regression analysis.

Tubulin Polymerization Assay (Turbidity-Based)

This biochemical assay directly measures the effect of the inhibitor on the polymerization of purified tubulin.

- Reagents: Purified tubulin protein (>97% pure), GTP (guanosine triphosphate), and a polymerization buffer (e.g., PEM buffer: 80 mM PIPES pH 6.8, 1 mM EGTA, 1 mM MgCl₂).
- Assay Procedure:
 - A reaction mixture containing tubulin protein in polymerization buffer with GTP is prepared.
 - The test compound at various concentrations is added to the reaction mixture. A positive control (e.g., colchicine) and a negative control (vehicle) are included.
 - The polymerization is initiated by raising the temperature to 37°C.
 - The increase in turbidity due to microtubule formation is monitored over time by measuring the absorbance at 340 nm in a temperature-controlled spectrophotometer.
- Data Analysis: The rate of polymerization is determined from the slope of the linear portion of the absorbance curve. The percentage of inhibition for each concentration is calculated relative to the vehicle control, and the IC₅₀ value is determined by fitting the data to a dose-response curve.

Cell Cycle Analysis (Flow Cytometry)

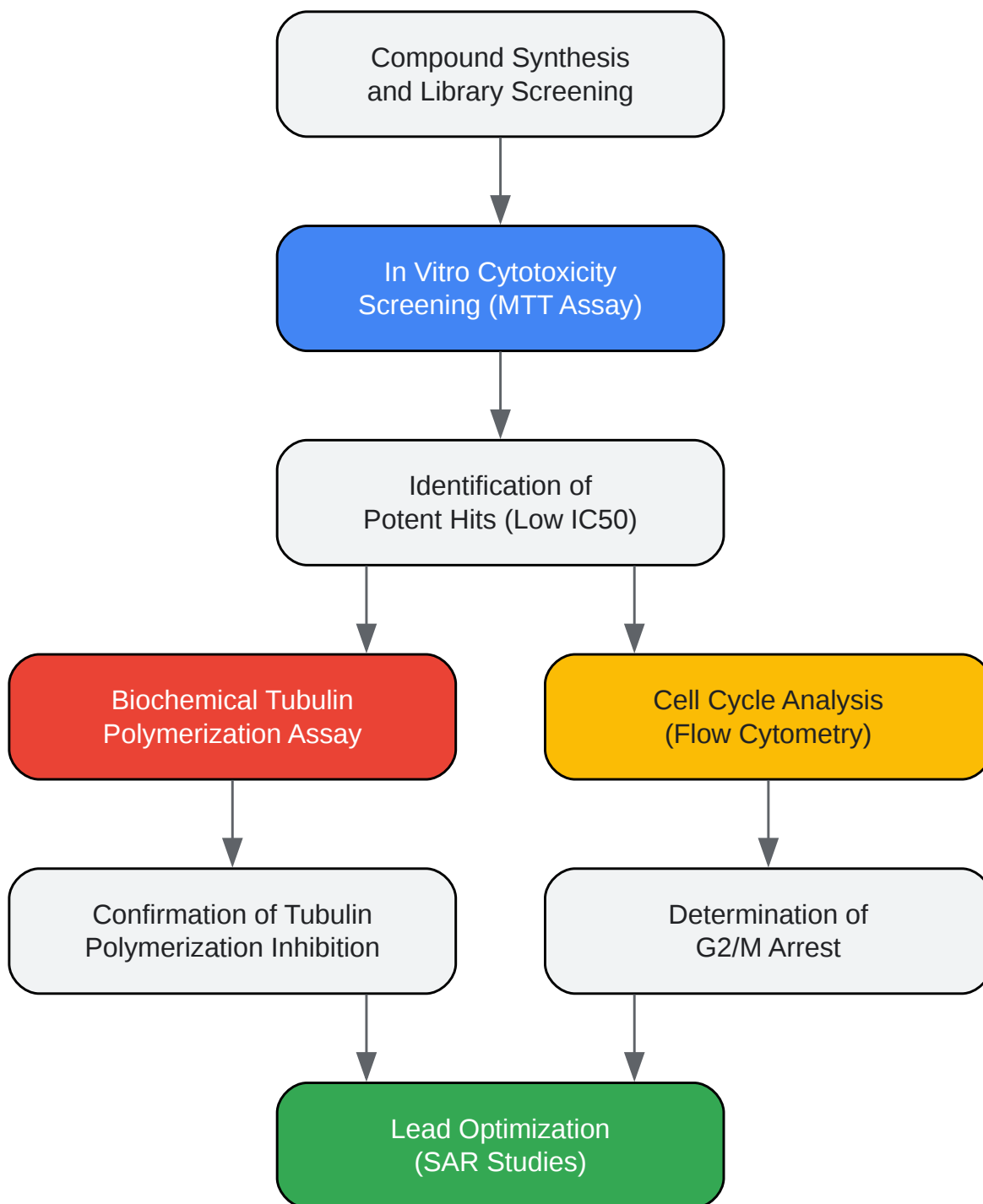
This assay determines the effect of the inhibitor on cell cycle progression.

- Cell Treatment: Cancer cells are treated with the test compound at various concentrations for a specified time (e.g., 24 hours).
- Sample Preparation:
 - Cells are harvested, washed with PBS, and fixed in cold 70% ethanol.
 - Fixed cells are washed and resuspended in a staining solution containing a DNA-intercalating dye (e.g., propidium iodide) and RNase A.
- Flow Cytometry: The DNA content of the cells is analyzed using a flow cytometer.
- Data Analysis: The percentage of cells in different phases of the cell cycle (G₁, S, G₂/M) is quantified from the DNA content histograms. An accumulation of cells in the G₂/M phase is

indicative of microtubule-targeting agents.

Experimental Workflow

A typical workflow for the screening and characterization of novel tubulin inhibitors is outlined below.



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Caption: A typical workflow for screening tubulin inhibitors.

Structural-Activity Relationship (SAR) Insights

Based on the available data, several key SAR insights can be drawn for the development of potent tubulin inhibitors based on the "14" analogue scaffolds.

- **Millepachine Derivatives:** The introduction of various substituents on the chalcone-like framework of millepachine has led to potent antiproliferative and tubulin polymerization inhibitory activities. Specifically, compound 14a demonstrated broad-spectrum anticancer activity with IC₅₀ values in the sub-micromolar range. The specific substitutions that confer this high potency warrant further investigation to delineate the precise electronic and steric requirements for optimal interaction with the colchicine binding site.
- **β-Lactam-Azide Analogues:** For this class of compounds, a hydrogen atom at the C-3 position of the β-lactam ring was found to be crucial for potent antiproliferative activity. Compound 28, which incorporates this feature, exhibited a very low IC₅₀ value against MGC-803 cells and demonstrated in vivo efficacy. This suggests that modifications at other positions of the β-lactam and the appended aryl azide moiety could be explored to further enhance potency and pharmacokinetic properties.
- **General Considerations:** Across different scaffolds targeting the colchicine binding site, the presence of a trimethoxyphenyl (TMP) ring or a bioisosteric equivalent is a common feature that contributes to high-affinity binding. The spatial arrangement of hydrogen bond donors and acceptors, as well as hydrophobic interactions with key amino acid residues in the binding pocket (such as Cys241), are critical for potent inhibitory activity.

Conclusion

The exploration of "**Tubulin Inhibitor 14**" analogues has revealed several promising chemical scaffolds with potent anticancer activity. The data and protocols presented in this guide offer a solid foundation for researchers engaged in the design and development of novel tubulin inhibitors. Future efforts should focus on a more detailed elucidation of the SAR for these compound classes, including the use of computational modeling to rationalize the observed activities and guide the synthesis of next-generation analogues with improved potency,

selectivity, and drug-like properties. The ultimate goal is to translate these preclinical findings into effective therapeutic agents for the treatment of cancer.

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